

# Alternative names and synonyms for C.I. Direct Orange 102

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## Compound of Interest

Compound Name: C.I. Direct orange 102

Cat. No.: B1460611

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## An In-depth Technical Guide to C.I. Direct Orange 102

This technical guide provides a comprehensive overview of the chemical compound **C.I. Direct Orange 102**, intended for researchers, scientists, and professionals in drug development and other relevant scientific fields. This document details its alternative names and synonyms, key chemical and physical properties, a representative synthesis protocol, a typical application method in textile dyeing, and a discussion on its purported applications.

## Compound Identification and Synonyms

**C.I. Direct Orange 102** is a disazo direct dye. Direct dyes are so named for their ability to be applied directly to cellulosic fibers, such as cotton, paper, and rayon, without the need for a mordant. The compound is identified by several names and codes across different chemical inventories and suppliers.

For clarity and comprehensive identification, a list of its common synonyms and identifiers is provided in Table 1.

Table 1: Alternative Names, Synonyms, and Identifiers for **C.I. Direct Orange 102**

Identifier Type	Value
C.I. Name	C.I. Direct Orange 102
C.I. Number	29156
CAS Number	6598-63-6
Common Synonyms	Direct Orange WS, Direct Orange 6R, Pergasol Orange 6R, Calcomine Orange 2RS
IUPAC Name	trisodium;4-[[1-hydroxy-6-[(5-hydroxy-6-phenyldiazenyl-7-sulfonatophthalen-2-yl)carbamoylamino]-3-sulfonatophthalen-2-yl]diazenyl]benzoate

## Chemical and Physical Properties

**C.I. Direct Orange 102** is a complex organic molecule. Its properties are summarized in Table 2, providing key quantitative data for reference.

Table 2: Physicochemical Properties of **C.I. Direct Orange 102**

Property	Value
Molecular Formula	C <sub>34</sub> H <sub>21</sub> N <sub>6</sub> Na <sub>3</sub> O <sub>11</sub> S <sub>2</sub>
Molecular Weight	822.67 g/mol
Appearance	Red-light orange powder
Solubility	Soluble in water
Light Fastness	3 (on a scale of 1-8)
Washing Fastness	3 (on a scale of 1-5)

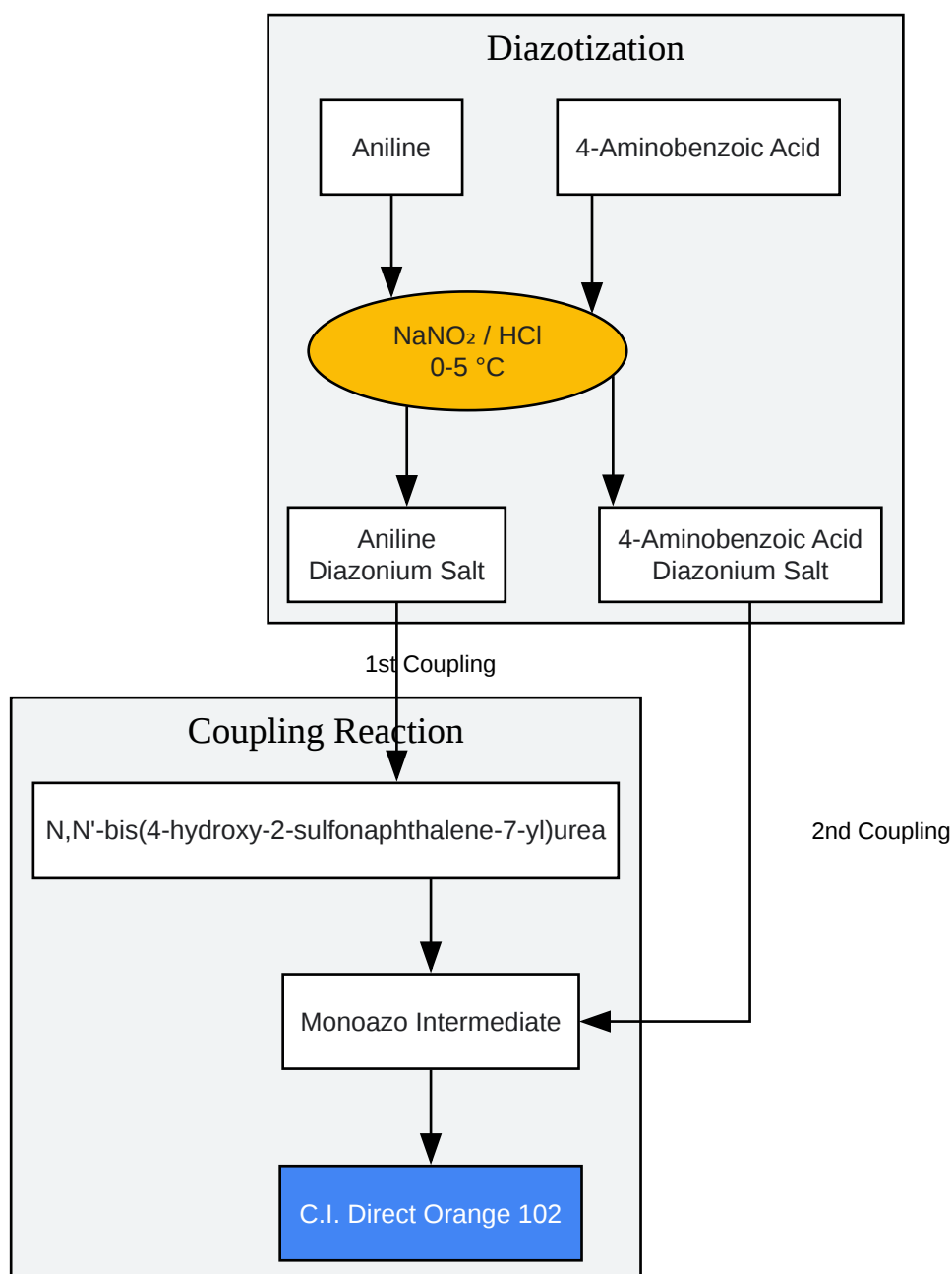
## Synthesis of C.I. Direct Orange 102

The synthesis of **C.I. Direct Orange 102** involves a multi-step process characteristic of the production of disazo dyes. The general manufacturing method consists of the diazotization of

two different aromatic amines, followed by their sequential coupling to a central coupling component.[1] For **C.I. Direct Orange 102**, the starting amines are aniline and 4-aminobenzoic acid, and the coupling component is N,N'-bis(4-hydroxy-2-sulfonaphthalene-7-yl)urea.[1]

## Representative Synthesis Workflow

The logical workflow for the synthesis is depicted in the following diagram.



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## References

- 1. worlddyevariety.com [worlddyevariety.com]
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